

# Material compatibility of HCFC 225 with various polymers and elastomers

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## Compound of Interest

Compound Name: HCFC 225

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## Application Notes and Protocols for Material Compatibility of HCFC-225

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Dichloropentafluoropropane, commonly known as HCFC-225, and marketed under trade names such as Asahiklin AK-225, is a hydrochlorofluorocarbon solvent. Due to its properties, including being non-flammable and having good solvency, it has been used in various applications such as precision cleaning.<sup>[1]</sup> However, it is crucial to understand its compatibility with various polymers and elastomers to ensure the integrity and longevity of equipment and components.

These application notes provide a guide to the material compatibility of HCFC-225 with a range of common polymers and elastomers. While comprehensive quantitative data is not always publicly available, this document outlines the general compatibility and provides detailed protocols for researchers to conduct their own material compatibility studies.

## Material Compatibility Overview

General assessments indicate that HCFC-225 is safe for use with most plastics and metals.<sup>[2]</sup> However, the specific formulation of the polymer or elastomer, as well as the operating

conditions such as temperature and exposure duration, can significantly impact compatibility. Therefore, testing under end-use conditions is highly recommended.

## Summary of Qualitative Material Compatibility

Material Category	General Compatibility with HCFC-225	Notes
Plastics	Generally good	Stated to be "safe on most plastics". However, specific plastics should be tested, especially under stress.
Elastomers	Variable	Compatibility can vary significantly between different types of elastomers. Testing is crucial.

Note: The information above is based on general statements. For critical applications, specific testing is essential.

## **Experimental Protocols for Material Compatibility Testing**

To ensure reliable and standardized results, it is recommended to follow established testing protocols such as those outlined by ASTM International.

### **Protocol 1: Evaluating the Resistance of Plastics to HCFC-225 (Based on ASTM D543)**

This protocol describes the procedure for testing the resistance of plastics to HCFC-225 by measuring changes in weight, dimensions, and mechanical properties after immersion.

#### 1. Materials and Equipment:

- Test specimens of the plastic material with known dimensions and weight.
- Immersion containers with tight-fitting lids to prevent evaporation of HCFC-225.
- HCFC-225 solvent.

- Analytical balance (accurate to 0.1 mg).
- Micrometer or calipers.
- Mechanical testing equipment (e.g., tensile tester).
- Controlled temperature environment (oven or water bath).

## 2. Procedure:

- Specimen Preparation: Prepare at least three test specimens of the plastic material in a standard shape and size.
- Initial Measurements:
  - Measure the weight of each specimen to the nearest 0.1 mg.
  - Measure the dimensions (length, width, thickness) of each specimen.
  - If required, determine the initial mechanical properties (e.g., tensile strength, elongation at break) of a set of control specimens.
- Immersion:
  - Completely immerse the test specimens in HCFC-225 in the immersion containers. Ensure the specimens are not in contact with each other.
  - Seal the containers to prevent solvent loss.
  - Place the containers in a controlled temperature environment for a specified duration (e.g., 24, 48, 168 hours). The temperature should reflect the intended service conditions.
- Post-Immersion Analysis:
  - After the specified immersion period, remove the specimens from the solvent.
  - Gently wipe the specimens with a clean, lint-free cloth to remove excess solvent.
  - Immediately re-weigh each specimen.
  - Re-measure the dimensions of each specimen.
  - If applicable, conduct mechanical property tests on the conditioned specimens.
- Calculations:
  - Percent Weight Change:  $((\text{Final Weight} - \text{Initial Weight}) / \text{Initial Weight}) * 100$
  - Percent Dimensional Change:  $((\text{Final Dimension} - \text{Initial Dimension}) / \text{Initial Dimension}) * 100$  for each dimension.
  - Percent Change in Mechanical Properties:  $((\text{Final Value} - \text{Initial Value}) / \text{Initial Value}) * 100$

## Protocol 2: Evaluating the Effect of HCFC-225 on Elastomers (Based on ASTM D471)

This protocol details the procedure for determining the effect of HCFC-225 on the properties of elastomers by measuring changes in volume, weight, and hardness.

### 1. Materials and Equipment:

- Test specimens of the elastomer material of a standard size.
- Immersion containers with tight-fitting lids.
- HCFC-225 solvent.
- Analytical balance.
- Durometer for hardness measurement.
- Controlled temperature environment.

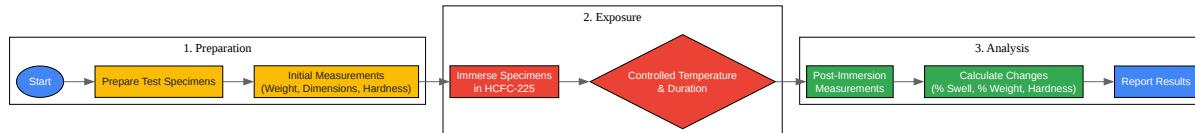
### 2. Procedure:

- Specimen Preparation: Prepare at least three test specimens of the elastomer.
- Initial Measurements:
  - Measure the initial weight of each specimen in air.
  - Measure the initial weight of each specimen suspended in a liquid of known density (e.g., water) to determine its volume (by displacement).
  - Measure the initial hardness of each specimen using a durometer.
- Immersion:
  - Immerse the specimens in HCFC-225 in sealed containers.
  - Maintain the containers at a specified temperature for a specified duration.
- Post-Immersion Analysis:
  - After immersion, cool the containers and specimens to room temperature.
  - Remove the specimens, blot them dry, and immediately weigh them in air.
  - Weigh the specimens suspended in the same liquid used for the initial volume measurement.
  - Measure the final hardness of the specimens.
- Calculations:

- Percent Volume Swell:  $\frac{((\text{Weight in air after immersion} - \text{Weight in liquid after immersion}) - (\text{Initial weight in air} - \text{Initial weight in liquid}))}{(\text{Initial weight in air} - \text{Initial weight in liquid})} * 100$
- Percent Weight Change:  $\frac{(\text{Weight in air after immersion} - \text{Initial weight in air})}{\text{Initial weight in air}} * 100$
- Change in Hardness: Final Hardness - Initial Hardness (reported in points).

## Experimental Workflow and Data Visualization

The following diagrams illustrate the logical flow of the material compatibility testing process.



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Caption: Experimental workflow for material compatibility testing.

## Case Study: NASA HCFC-225 Replacement Project

A study conducted by NASA to find a replacement for HCFC-225 involved material compatibility testing of several elastomers.<sup>[3]</sup> While specific quantitative results were not detailed in the available summary, the methodology provides a practical example of compatibility assessment.

- Materials Tested: FKM V0747-75, FFKM (Kalrez®), and Buna-N were among the nonmetals tested.
- Test Conditions: Three specimens of each elastomer were immersed in boiling AK-225G for 15 minutes. Exposure tests were also conducted for 24 and 168 hours.

- Parameters Measured: Specimens were weighed, measured for dimensional changes, and tested for hardness before and after exposure.

This case study underscores the importance of testing specific material grades under relevant conditions to determine their suitability for use with HCFC-225.

## Conclusion

The compatibility of HCFC-225 with polymers and elastomers is a critical consideration for its safe and effective use. While it is generally compatible with many plastics, elastomers can exhibit significant variability. The provided experimental protocols, based on industry standards, offer a robust framework for researchers and professionals to evaluate material compatibility for their specific applications, ensuring the reliability and safety of their equipment and processes.

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- To cite this document: BenchChem. [Material compatibility of HCFC 225 with various polymers and elastomers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1179509#material-compatibility-of-hcfc-225-with-various-polymers-and-elastomers>

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